

# Application Note: Western Blot Protocol for Monitoring RC32-Mediated FKBP12 Degradation

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## Compound of Interest

Compound Name: FKBP12 PROTAC RC32

Cat. No.: B15609543

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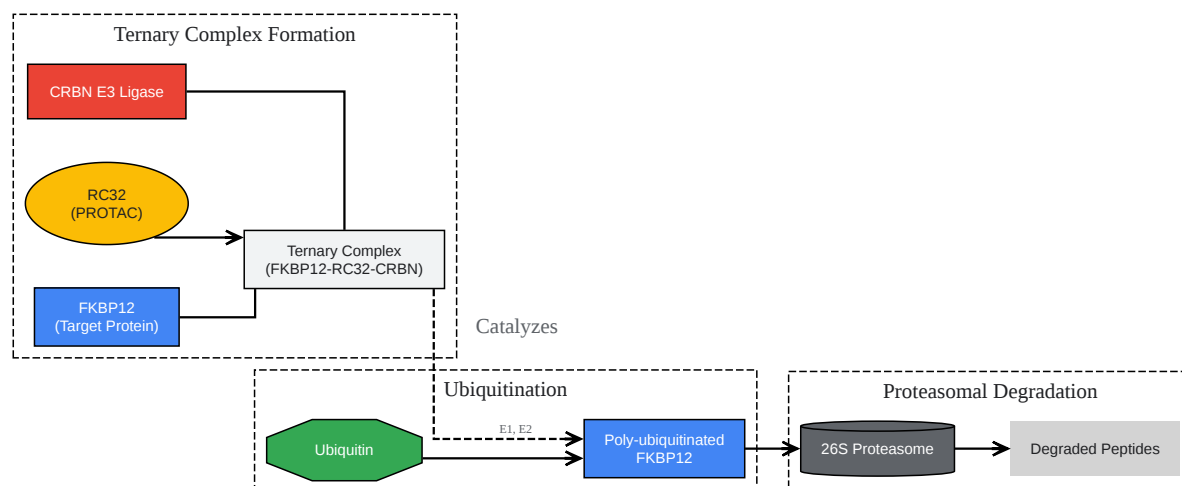
Audience: Researchers, scientists, and drug development professionals.

## Introduction and Principle

FKBP12 is a 12-kDa FK506-binding protein that functions as a peptidyl-prolyl isomerase and is involved in various cellular processes, including protein folding and signal transduction.<sup>[1]</sup>

RC32 is a potent, cell-permeable PROTAC (Proteolysis-Targeting Chimera) designed to induce the targeted degradation of the FKBP12 protein.<sup>[2][3]</sup> RC32 is a heterobifunctional molecule that consists of Rapamycin, a ligand for FKBP12, connected via a linker to Pomalidomide, a ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase.<sup>[2][3]</sup>

The principle of the assay is based on the RC32-mediated formation of a ternary complex between FKBP12 and the CRBN E3 ligase. This proximity induces the poly-ubiquitination of FKBP12, marking it for subsequent degradation by the 26S proteasome.<sup>[4][5]</sup> Western blotting is a fundamental and robust immunoassay technique used to detect and quantify the levels of FKBP12 protein in cell or tissue lysates, thereby providing a direct measure of RC32's degradation efficiency.<sup>[6][7]</sup> This application note provides a detailed protocol to assess the dose- and time-dependent degradation of FKBP12 following RC32 treatment.



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